

O-Ethylhydroxylamine hydrochloride physical and chemical properties.

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Compound of Interest

Compound Name: *O-Ethylhydroxylamine
hydrochloride*

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O-Ethylhydroxylamine Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **O-Ethylhydroxylamine hydrochloride**. The information is curated to support research, development, and safety applications involving this versatile compound.

Core Physical and Chemical Properties

O-Ethylhydroxylamine hydrochloride, with the CAS number 3332-29-4, is a white to pale yellow crystalline powder.^[1] It is a key reagent in organic synthesis, particularly in the formation of oximes and other nitrogen-containing compounds.^[2]

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **O-Ethylhydroxylamine hydrochloride**.

Property	Value	Source(s)
Molecular Formula	C ₂ H ₇ NO·HCl	[1][2]
Molecular Weight	97.54 g/mol	[1][2][3]
Melting Point	130-134 °C	[1][4]
Boiling Point	75.8 °C at 760 mmHg (for free base)	[5]
Solubility in Water	Soluble	[6][7]
Appearance	White to pale yellow crystalline powder	[1]

Note: The provided boiling point is likely for the free base, O-Ethylhydroxylamine, as hydrochloride salts typically have much higher boiling points or decompose upon heating. A precise experimental boiling point for the hydrochloride salt is not readily available. Similarly, while qualitatively known to be soluble in water, a specific quantitative value (e.g., in g/100 mL) is not consistently reported in the literature.

Chemical Reactivity and Stability

O-Ethylhydroxylamine hydrochloride is stable under normal storage conditions.[1][5]

However, it is incompatible with moisture and strong oxidizing agents.[1] Hazardous decomposition products upon combustion include nitrogen oxides, carbon monoxide, carbon dioxide, and irritating and toxic fumes and gases.[1]

The primary utility of **O-Ethylhydroxylamine hydrochloride** in organic synthesis stems from its reactivity with carbonyl compounds (aldehydes and ketones) to form oximes. This reaction is a cornerstone for the derivatization of carbonyls, which can be useful for their characterization and in the synthesis of more complex molecules.[2]

Experimental Protocols

Detailed experimental procedures for determining key physical properties are outlined below. These are generalized protocols applicable to a solid compound like **O-Ethylhydroxylamine hydrochloride**.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid compound melts.

Methodology:

- **Sample Preparation:** A small amount of the dry, powdered **O-Ethylhydroxylamine hydrochloride** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block and a means of observing the sample.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range, followed by a slower, more precise heating (e.g., 1-2 °C per minute) near the expected melting point.
- **Observation:** The temperatures at which the first droplet of liquid appears and at which the entire sample becomes a clear liquid are recorded. This range represents the melting point of the substance.

Aqueous Solubility Determination (Saturation Method)

Objective: To determine the mass of **O-Ethylhydroxylamine hydrochloride** that can dissolve in a given volume of water at a specific temperature.

Methodology:

- **Saturation:** An excess amount of **O-Ethylhydroxylamine hydrochloride** is added to a known volume of deionized water in a sealed container.
- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer) at a constant temperature for a sufficient period to ensure that equilibrium is reached and the solution is saturated.
- **Separation:** The undissolved solid is separated from the saturated solution by filtration or centrifugation.

- **Quantification:** A known volume of the clear, saturated solution is carefully removed, and the solvent is evaporated to dryness. The mass of the remaining solid residue is measured.
- **Calculation:** The solubility is calculated and expressed as grams of solute per 100 mL of solvent (g/100 mL).

pKa Determination (Potentiometric Titration)

Objective: To determine the acid dissociation constant (pKa) of the conjugate acid of O-Ethylhydroxylamine.

Methodology:

- **Solution Preparation:** A standard solution of **O-Ethylhydroxylamine hydrochloride** of known concentration is prepared in water.
- **Titration Setup:** A pH electrode, calibrated with standard buffer solutions, is immersed in the sample solution. The solution is stirred continuously.
- **Titration:** A standard solution of a strong base (e.g., sodium hydroxide) is added to the sample solution in small, known increments using a burette.
- **Data Collection:** The pH of the solution is recorded after each addition of the titrant.
- **Data Analysis:** A titration curve is generated by plotting the pH of the solution against the volume of titrant added. The pKa is determined from the pH at the half-equivalence point of the titration curve.

Safety, Handling, and Storage

O-Ethylhydroxylamine hydrochloride is classified as harmful if swallowed and causes skin and eye irritation.^{[3][8]}

Handling:

- Use in a well-ventilated area.
- Avoid contact with skin, eyes, and clothing.

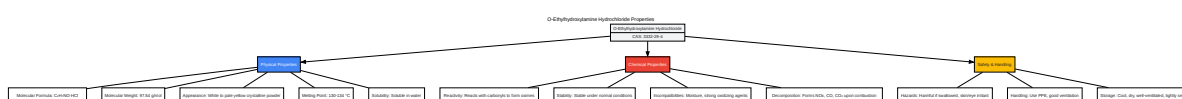
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[1]
- Wash hands thoroughly after handling.[1]

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances such as moisture and strong oxidizing agents.[1][5]
- Keep the container tightly closed when not in use.[1]

Visualization of Properties

The following diagram illustrates the logical relationships between the core properties and characteristics of **O-Ethylhydroxylamine hydrochloride**.



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Caption: Logical overview of **O-Ethylhydroxylamine hydrochloride** properties.

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